

## I-138 proper disposal procedures

**Author:** BenchChem Technical Support Team. **Date:** April 2026

### Compound of Interest

Compound Name: I-138  
Cat. No.: B15582254

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## Clarification Regarding "I-138"

Initial research indicates that "I-138" does not correspond to a commonly recognized chemical or radioisotope in standard chemical and radiological databases. While a specific isotope, Iodine-138, does exist, it is extremely short-lived with a half-life of about 6.26 seconds and is not typically used in a laboratory setting where extensive disposal procedures would be required.<sup>[1]</sup>

It is highly probable that "I-138" is a typographical error and the intended substance was Iodine-131 (<sup>131</sup>I), a radioisotope widely used in research, diagnostics, and therapy, particularly in the fields of endocrinology and oncology. Given the context of researchers, scientists, and drug development professionals, the following information provides the essential safety and disposal procedures for Iodine-131.

## Proper Disposal Procedures for Iodine-131 (<sup>131</sup>I)

Iodine-131 is a beta- and gamma-emitting radioisotope with a half-life of approximately 8.02 days. Proper handling and disposal are critical to ensure radiological safety and regulatory compliance. The following procedures provide a step-by-step guide for the safe disposal of <sup>131</sup>I waste in a laboratory setting.

## Immediate Safety and Handling Precautions

- Designated Area: All work with  $^{131}\text{I}$  should be conducted in a designated and properly shielded area, such as a fume hood, to minimize exposure to volatile iodine.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and disposable gloves. When handling significant quantities, consider double-gloving.
- Monitoring: Use a survey meter (e.g., a Geiger-Müller counter) to monitor for contamination on surfaces, equipment, and personnel before, during, and after handling  $^{131}\text{I}$ .
- Shielding: Use lead or other appropriate shielding to reduce gamma exposure.

## Step-by-Step Disposal Protocol for $^{131}\text{I}$ Waste

- Segregation of Waste:
  - Properly segregate radioactive waste from non-radioactive waste at the point of generation.
  - Categorize  $^{131}\text{I}$  waste into solid and liquid forms.
- Solid Waste Disposal:
  - Collection: Place all contaminated solid waste (e.g., gloves, absorbent paper, vials, pipette tips) into clearly labeled, durable plastic bags within a designated radioactive waste container.
  - Labeling: The container must be labeled with the radiation symbol, the isotope ( $^{131}\text{I}$ ), the activity level, and the date.
  - Decay-in-Storage: Due to its relatively short half-life, the primary method of disposal for  $^{131}\text{I}$  waste is decay-in-storage. Store the waste in a secure, shielded location away from personnel.
  - Monitoring for Disposal: After at least 10 half-lives (approximately 81 days), the waste's radioactivity will have decayed to background levels. Before disposal as regular waste, the

container must be monitored with a survey meter to confirm that the radiation levels are indistinguishable from the background.

- Final Disposal: Once confirmed to be at background levels, deface or remove all radioactive labels and dispose of the waste in accordance with institutional and local regulations for non-hazardous waste.
- Liquid Waste Disposal:
  - Aqueous Waste: Small amounts of aqueous  $^{131}\text{I}$  waste may be disposed of via a designated sanitary sewer, provided that the concentration and total activity are within the limits set by the institution's radiation safety office and local regulations.
  - Dilution: Dilute the liquid waste with copious amounts of water during disposal to ensure that the concentration at the point of release is as low as reasonably achievable.
  - Log Maintenance: Maintain a detailed log of all liquid radioactive waste disposals, including the date, isotope, activity, volume, and the identity of the person performing the disposal.
  - Organic Solvents: Do not dispose of  $^{131}\text{I}$  in organic solvents down the drain. This waste must be collected in a designated, properly labeled container for hazardous and radioactive waste and disposed of through the institution's environmental health and safety office.

## Data Presentation: Properties of Common Iodine Radioisotopes

For comparative purposes, the table below summarizes the key properties of Iodine-131 and other commonly used iodine radioisotopes.

Property	Iodine-131 ( <sup>131</sup> I)	Iodine-125 ( <sup>125</sup> I)	Iodine-123 ( <sup>123</sup> I)
Half-Life	8.02 days	59.4 days	13.2 hours
Primary Emission	Beta, Gamma	Gamma, X-ray	Gamma, X-ray
Primary Use	Therapy, Research	Immunoassays, Research	Medical Imaging (SPECT)

## Experimental Workflow & Signaling Pathway Diagrams

### Logical Workflow for Iodine-131 Waste Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of Iodine-131 waste in a laboratory setting.

Caption: Workflow for the disposal of Iodine-131 waste.

Note: As "**I-138**" does not correspond to a known signaling pathway, a diagram for a signaling pathway has not been included. The provided diagram focuses on the requested disposal procedures.

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## References

- 1. Iodine-138 - isotopic data and properties [chemlin.org]
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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